

Application Note: Preparation of Roxatidine-d10 Acetate Hydrochloride Stock Solutions

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Compound of Interest

Compound Name: *Roxatidine-d10 Acetate
Hydrochloride*

Cat. No.: *B13433559*

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Introduction & Scientific Context

Roxatidine acetate is a competitive histamine H₂-receptor antagonist used to suppress gastric acid secretion.^[1] In pharmacokinetic (PK) and bioequivalence studies, Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) is the gold standard for quantification due to its sensitivity.

Why Roxatidine-d10? The use of a stable isotope-labeled internal standard (SIL-IS), specifically Roxatidine-d10, is critical to compensate for:

- Matrix Effects: Ion suppression or enhancement caused by plasma/urine components.
- Extraction Variability: Differences in recovery during protein precipitation or solid-phase extraction (SPE).
- Instrument Drift: Variations in ionization efficiency over long analytical runs.

The "d10" designation typically refers to the full deuteration of the piperidine ring, providing a mass shift of +10 Da. This shift is sufficient to avoid isotopic overlap (cross-talk) with the native

analyte's M+2 or M+3 isotopes, ensuring high-integrity quantitative data.

Physicochemical Properties & Safety

Before handling, verify the specific salt form on your Certificate of Analysis (CoA). The protocol below assumes the Acetate Hydrochloride salt form.

Table 1: Compound Specifications

Property	Native Analyte (Roxatidine Acetate HCl)	Internal Standard (Roxatidine-d10 Acetate HCl)
CAS Number	93793-83-0	1794898-04-6 (varies by vendor)
Formula	C ₁₉ H ₂₈ N ₂ O ₄ ^{[2][3][4][5][6]} · HCl	C ₁₉ H ₁₈ D ₁₀ N ₂ O ₄ · HCl
Molecular Weight	384.90 g/mol	394.96 g/mol (approx.)
Labeling Position	N/A	Piperidine ring ()
Solubility	Water (77 mg/mL), DMSO (78 mg/mL), MeOH	DMSO, Methanol, Water
Storage	-20°C, desiccated	-20°C or -80°C, protected from light

“

Critical Note on Salt Forms: Roxatidine-d10 is also available as a Hemioxalate salt (MW ~356.47).^[5] You must use the Molecular Weight (MW) listed on your specific container's label for calculations.

Protocol: Stock Solution Preparation

Materials Required[7][8][9]

- Solvent: LC-MS Grade Methanol (MeOH) or Dimethyl Sulfoxide (DMSO).
 - Recommendation: Methanol is preferred for ease of evaporation and compatibility with typical mobile phases. DMSO is recommended if long-term frozen stability of the highly concentrated stock is the priority, as it prevents precipitation.
- Vessels: Amber glass volumetric flasks (Class A) or silanized glass vials (to minimize adsorption).
- Balance: Analytical balance readable to 0.01 mg (0.00001 g).

Calculation Framework (Self-Validating)

To ensure accuracy, correct the weighed mass for Purity and Salt Correction Factor (SCF) if you intend to report the concentration as the "Free Base" equivalent (common in bioanalysis).

- SCF (if targeting Free Base): $\frac{MW_{\text{FreeBase}}}{MW_{\text{Salt}}} \approx \frac{358.5}{394.96} \approx 0.908$
- Note: For Internal Standards, it is often acceptable to calculate concentration based on the Salt form directly, provided the final working concentration is consistent. This protocol calculates based on the Salt Form to reduce calculation errors.

Step-by-Step Procedure

Step 1: Primary Stock Solution (1.0 mg/mL)

- Equilibrate the Roxatidine-d10 Acetate HCl vial to room temperature (prevent condensation).
- Weigh approximately 1.0 mg of the substance into a 1.5 mL amber glass vial or 1 mL volumetric flask. Record exact weight (e.g., 1.05 mg).
- Add Methanol to achieve a concentration of 1.0 mg/mL.
 - Volume Calculation: $V_{\text{MeOH}} (\mu\text{L}) = \frac{\text{Mass (mg)}}{\text{Target Conc. (1 mg/mL)}} \times 1000$

- Vortex for 30 seconds. Sonication is rarely needed but permissible for 1 minute if particles persist.
- Label: "Roxatidine-d10 Primary Stock, 1.0 mg/mL, [Date], [Initials]".
- Storage: Store at -20°C or -80°C. Stability: ~6 months.

Step 2: Secondary Stock Solution (10 µg/mL)

- Pipette 100 µL of the Primary Stock (1.0 mg/mL).
- Transfer into a 10 mL volumetric flask.
- Dilute to volume with 50:50 Methanol:Water (v/v).
- Mix: Invert 10 times.
- Concentration: 10,000 ng/mL (10 µg/mL).
- Storage: Store at -20°C. Stability: ~1-3 months.

Step 3: Working Internal Standard (WIS) Solution (e.g., 50 ng/mL)

This solution is used to spike the actual biological samples.

- Calculate the dilution required to reach your target spike concentration (e.g., 50 ng/mL).
- Transfer 50 µL of Secondary Stock (10 µg/mL) into a 10 mL flask.
- Dilute to volume with Water or Extraction Buffer (depending on your extraction method).
- Final Conc: 50 ng/mL.
- Usage: Prepare FRESH daily or weekly. Do not store long-term.

Quality Control & System Suitability

Before running samples, validate the stock solution using the "Zero vs. Blank" approach.

- Interference Check (Blank): Inject a double blank (matrix only, no IS).
 - Acceptance: Signal at Roxatidine-d10 retention time must be < 5% of the WIS response.
- Cross-Talk Check (Zero): Inject a sample with only Internal Standard (WIS).
 - Acceptance: Monitor the Native Roxatidine transition. Signal must be < 20% of the LLOQ (Lower Limit of Quantification) of the native analyte.
 - Mechanism:[\[1\]](#)[\[3\]](#)[\[7\]](#)[\[8\]](#) If d10 signal appears in the Native channel, your mass resolution is too wide or the d10 standard contains unlabeled impurities.

Visualization of Workflow

The following diagram illustrates the dilution and preparation logic, ensuring traceability.



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Caption: Workflow for the gravimetric preparation and serial dilution of Roxatidine-d10 Acetate HCl.

Storage and Stability Guidelines

- Light Sensitivity: Roxatidine derivatives can be light-sensitive. Use amber glassware or wrap containers in aluminum foil.
- Hygroscopicity: The hydrochloride salt may absorb moisture. Allow the stock vial to reach room temperature before opening to prevent water condensation inside the stock powder.
- Solvent Evaporation: Methanol is volatile. Ensure caps are tightly sealed with Parafilm® for storage >1 week.

References

- US FDA. Bioanalytical Method Validation Guidance for Industry (2018). (Provides guidelines on IS interference and stock stability). Available at: [\[Link\]](#)
- PubChem. Roxatidine Acetate Hydrochloride Compound Summary. Available at: [\[Link\]](#)

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